

An In-depth Technical Guide to 1-Cyclopentyl-4-nitrosopiperazine

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Compound of Interest

Compound Name: 1-Cyclopentyl-4-nitrosopiperazine

Cat. No.: B1601858

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Abstract

1-Cyclopentyl-4-nitrosopiperazine, a secondary N-nitrosamine, has garnered significant attention within the pharmaceutical industry as a potential genotoxic impurity. This technical guide provides a comprehensive overview of its chemical identity, properties, synthesis, and biological implications. It is intended to serve as a critical resource for professionals engaged in drug development, quality control, and toxicological research, offering detailed experimental protocols and insights into its metabolic activation and analytical detection.

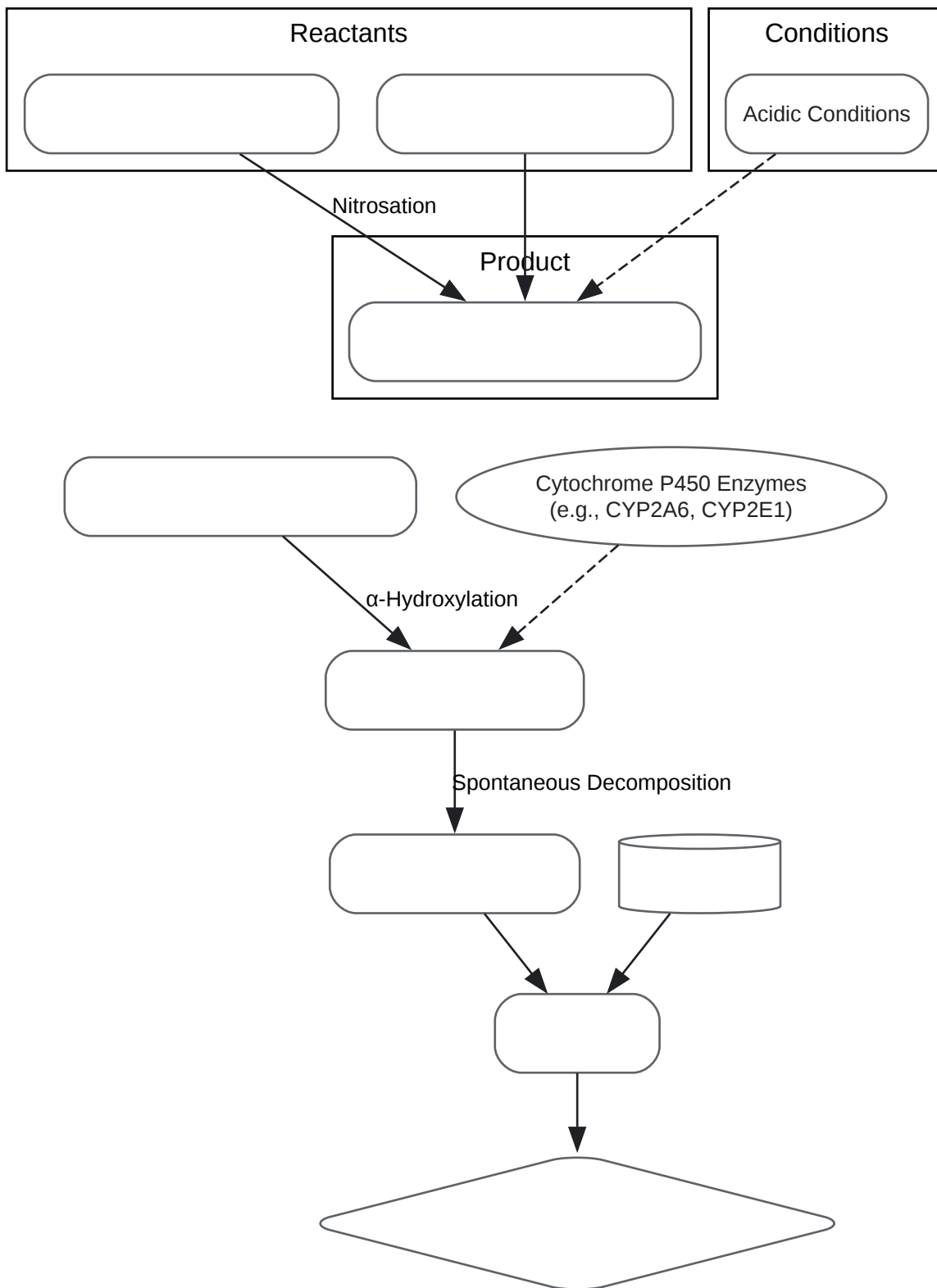
Chemical Identity and Structure

1-Cyclopentyl-4-nitrosopiperazine is a chemical compound characterized by a piperazine ring functionalized with a cyclopentyl group at one nitrogen and a nitroso group at the other.^[1]

- IUPAC Name: **1-cyclopentyl-4-nitrosopiperazine**^{[2][3]}
- Synonyms: N-Nitroso Cyclopentylpiperazine (CPNP), Piperazine, 1-cyclopentyl-4-nitroso-^{[4][5][6][7]}
- CAS Number: 61379-66-6^{[2][3][8]}

The chemical structure of **1-Cyclopentyl-4-nitrosopiperazine** is presented below:

General Formation Pathway of 1-Cyclopentyl-4-nitrosopiperazine

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